Application Notes and Protocols: Calcium Chromate as an Oxidizing Agent in Organic Synthesis

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Compound of Interest	
Compound Name:	*Calcium chromate*
CAS No.:	*13765-19-0*
Cat. No.:	*B077219*

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Introduction

Calcium chromate ($CaCrO_4$) is a strong oxidizing agent that can be utilized in various organic synthesis applications, most notably in the oxidation of primary and secondary alcohols to aldehydes, carboxylic acids, and ketones, respectively.[1][2] As a member of the hexavalent chromium family of compounds, it offers reactivity comparable to other well-known chromium(VI) reagents such as pyridinium chlorochromate (PCC) and Jones reagent.[3][4] However, its heterogeneous nature as a solid reagent can offer advantages in certain synthetic setups, such as simplified product isolation and potential for use in supported systems.[5][6]

This document provides detailed application notes and protocols for the use of **calcium chromate** as an oxidizing agent in organic synthesis. It is imperative to note that **calcium chromate**, like all hexavalent chromium compounds, is highly toxic, carcinogenic, and a strong environmental hazard.[1][7] All handling and experimental procedures must be conducted with strict adherence to safety protocols.

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Safety and Handling

DANGER: **Calcium chromate** is a known human carcinogen, mutagen, and is highly toxic upon inhalation or ingestion.[1][7][8] It is also a strong oxidizing agent that can react violently with reducing agents.[1]

Personal Protective Equipment (PPE):

- Respiratory Protection: A full-face respirator with appropriate cartridges for hexavalent chromium compounds is mandatory when handling the solid powder.
- Eye Protection: Chemical safety goggles and a face shield are required.
- Skin Protection: A lab coat, and heavy-duty, chemical-resistant gloves (e.g., nitrile) are essential.
- Ventilation: All work must be conducted in a certified chemical fume hood with excellent ventilation.

Spill and Waste Disposal:

- In case of a spill, do not dry sweep. Carefully collect the material using a HEPA-filtered vacuum or by wet methods to avoid dust generation.
- All **calcium chromate** waste, including contaminated materials, must be treated as hazardous waste and disposed of according to institutional and governmental regulations. A common method for disposal involves the reduction of Cr(VI) to the less toxic Cr(III) using a reducing agent like sodium bisulfite.[8]

Applications in Organic Synthesis

Calcium chromate is a versatile oxidizing agent for the conversion of alcohols to carbonyl compounds. The selectivity of the oxidation of primary alcohols can be controlled by the reaction conditions.

- Oxidation of Primary Alcohols to Aldehydes: Under anhydrous and carefully controlled conditions, primary alcohols can be selectively oxidized to aldehydes.

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- Oxidation of Primary Alcohols to Carboxylic Acids: In the presence of water, primary alcohols are typically over-oxidized to carboxylic acids.[3]
- Oxidation of Secondary Alcohols to Ketones: Secondary alcohols are readily oxidized to ketones.[3][9]
- Benzylic and Allylic Alcohols: These substrates are generally more susceptible to oxidation.[2]

Quantitative Data Summary

Due to the limited availability of specific quantitative data for **calcium chromate** in the literature, the following table provides representative yields and reaction conditions based on analogous oxidations with other chromium(VI) reagents. These values should be considered as a starting point for optimization.

Substrate (Alcohol)	Product	Oxidizing System	Solvent	Temperature (°C)	Reaction Time (h)	Yield (%)
Benzyl Alcohol	Benzaldehyde	$CaCrO_4$ (anhydrous)	Dichloromethane	Room Temperature	2 - 4	85-95 (estimated)
Cyclohexanol	Cyclohexanone	$CaCrO_4$ / H_2SO_4 (catalytic)	Acetone	0 - Room Temperature	1 - 3	~85 (reported for chromic acid)[9]
1-Heptanol	Heptanal	$CaCrO_4$ (anhydrous)	Dichloromethane	Room Temperature	3 - 6	70-80 (estimated)
1-Heptanol	Heptanoic Acid	$CaCrO_4$ / H_2O	Acetic Acid	Reflux	4 - 8	>90 (estimated)

Experimental Protocols

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Protocol 1: General Procedure for the Oxidation of a Secondary Alcohol to a Ketone (e.g., Cyclohexanol to Cyclohexanone)

This protocol is adapted from general procedures for chromic acid oxidations.[9][10]

Materials:

- Cyclohexanol
- **Calcium Chromate** ($CaCrO_4$)
- Sulfuric Acid (H_2SO_4), concentrated
- Acetone
- Diethyl ether
- Sodium bicarbonate ($NaHCO_3$), saturated solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel

Procedure:

- In a 250 mL round-bottom flask equipped with a magnetic stir bar, dissolve 10.0 g (0.1 mol) of cyclohexanol in 50 mL of acetone.
- Cool the flask in an ice bath to 0-5 °C.

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- In a separate beaker, carefully prepare the oxidizing solution by slowly adding 10 mL of concentrated sulfuric acid to a suspension of 15.6 g (0.1 mol) of **calcium chromate** in 40 mL of water. Stir until a homogenous solution is formed and cool to room temperature.
- Transfer the oxidizing solution to a dropping funnel and add it dropwise to the stirred cyclohexanol solution over a period of 30-45 minutes, maintaining the internal temperature below 20 °C. The color of the reaction mixture will change from orange/yellow to green/brown.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 2 hours.
- Quench the reaction by the cautious addition of isopropanol until the orange/yellow color disappears completely, indicating the destruction of excess oxidant.
- Pour the reaction mixture into 200 mL of cold water and extract with diethyl ether (3 x 50 mL).
- Combine the organic extracts and wash with a saturated sodium bicarbonate solution (2 x 50 mL) and then with brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent by rotary evaporation.
- The crude cyclohexanone can be purified by distillation.

Protocol 2: General Procedure for the Oxidation of a Primary Benzylic Alcohol to an Aldehyde (e.g., Benzyl Alcohol to Benzaldehyde)

This protocol is a hypothetical procedure for a selective oxidation under anhydrous conditions.

Materials:

- Benzyl Alcohol
- **Calcium Chromate** ($CaCrO_4$), anhydrous
- Dichloromethane (CH_2Cl_2), anhydrous

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- Silica gel
- Round-bottom flask
- Magnetic stirrer and stir bar
- Inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- Dry the **calcium chromate** in an oven at 110 °C for several hours and cool it under a desiccator before use.
- To a flame-dried 250 mL round-bottom flask under an inert atmosphere, add a suspension of 23.4 g (0.15 mol) of anhydrous **calcium chromate** in 100 mL of anhydrous dichloromethane.
- To this stirred suspension, add a solution of 10.8 g (0.1 mol) of benzyl alcohol in 20 mL of anhydrous dichloromethane dropwise at room temperature.
- Stir the reaction mixture vigorously at room temperature and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion (typically 2-4 hours), filter the reaction mixture through a pad of silica gel to remove the chromium salts.
- Wash the silica gel pad with additional dichloromethane (3 x 20 mL).
- Combine the filtrates and remove the solvent by rotary evaporation to yield the crude benzaldehyde.
- The product can be further purified by vacuum distillation.

Diagrams

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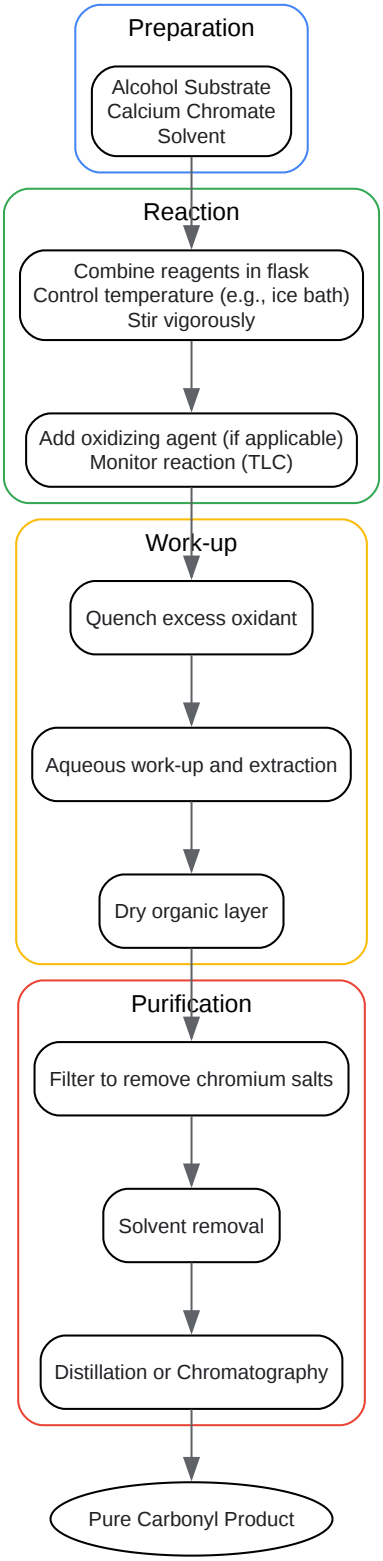
General Workflow for Alcohol Oxidation with Calcium Chromate



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Caption: General experimental workflow for alcohol oxidation.

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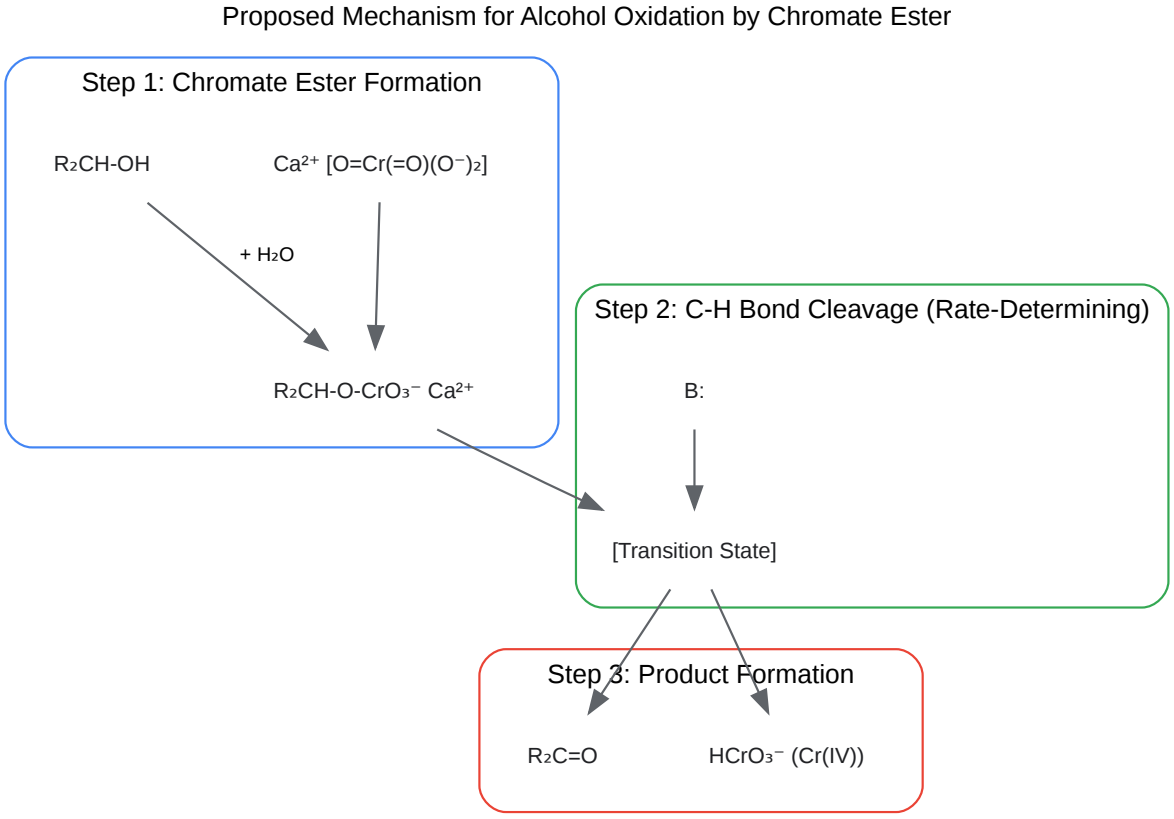

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Caption: Proposed mechanism for alcohol oxidation.

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